

Personal protective equipment for handling 2-Bromo-5-nitrobenzoic acid

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Compound of Interest

Compound Name: 2-Bromo-5-nitrobenzoic acid

Cat. No.: B146876

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Essential Safety Protocols for Handling 2-Bromo-5-nitrobenzoic Acid

This guide provides critical safety and logistical information for the handling and disposal of **2-Bromo-5-nitrobenzoic acid** (CAS No. 943-14-6). Adherence to these procedures is vital for the safety of all laboratory personnel.

Hazard Identification and Personal Protective Equipment (PPE)

2-Bromo-5-nitrobenzoic acid is classified as a hazardous substance. According to the Globally Harmonized System (GHS), it poses the following risks:

- H315: Causes skin irritation.^[1]
- H319: Causes serious eye irritation.^[1]
- H335: May cause respiratory irritation.^[1]

Due to these hazards, the use of appropriate personal protective equipment is mandatory when handling this compound.

Table 1: Recommended Personal Protective Equipment (PPE)

Protection Type	Specification	Rationale
Eye and Face Protection	Chemical safety goggles compliant with OSHA 29 CFR 1910.133 or European Standard EN166.[2][3]	To prevent eye contact, which can cause serious irritation.[1][2]
Skin Protection	Chemical-resistant gloves (e.g., nitrile rubber) and a lab coat.	To avoid direct skin contact, which can lead to irritation.[2]
Respiratory Protection	A NIOSH/MSHA-approved respirator (e.g., N95 dust mask) should be used when engineering controls like a fume hood are insufficient or during spill cleanup.[4][5]	To prevent irritation of the respiratory tract from dust inhalation.[1]

Operational Plan: Step-by-Step Handling Protocol

This protocol details the necessary steps for the safe handling of **2-Bromo-5-nitrobenzoic acid**, from initial preparation to final disposal, ensuring a controlled and safe laboratory environment.

Preparation and Engineering Controls

- Ventilation: Always handle **2-Bromo-5-nitrobenzoic acid** in a well-ventilated area.[2][4][6] A certified chemical fume hood is the preferred engineering control.
- Emergency Equipment: Before starting work, ensure that eyewash stations and safety showers are unobstructed and have been recently tested.[2][3][7]
- Gather Materials: Assemble and inspect all required PPE.[5] Ensure that spill cleanup materials are readily accessible.

Handling Procedures

- Avoid Dust Formation: Take care to avoid the formation of dust when handling the solid material.[2][8] When weighing, use a ventilated balance enclosure or perform the task within

a fume hood.[5]

- Personal Hygiene: Wash hands and any exposed skin thoroughly after handling the chemical.[2][5][6] Do not eat, drink, or smoke in the work area.[5][9]
- Avoid Contact: Do not allow the chemical to come into contact with eyes, skin, or clothing.[2][5][6]

Storage

- Container: Keep the container tightly closed in a dry, cool, and well-ventilated place.[2][7]
- Incompatibilities: Store away from strong oxidizing agents.[3][6]

Emergency and Disposal Plan

First-Aid Measures

- Eye Contact: Immediately rinse with plenty of water, also under the eyelids, for at least 15 minutes. If eye irritation persists, seek medical attention.[2][7]
- Skin Contact: Wash off immediately with plenty of soap and water for at least 15 minutes. If skin irritation occurs, get medical advice.[2][7] Contaminated clothing should be removed and washed before reuse.[2]
- Inhalation: Move the person to fresh air. If breathing is difficult or if you feel unwell, call a poison center or doctor.[2][4][7]
- Ingestion: Do NOT induce vomiting. Clean mouth with water and drink plenty of water afterwards. Get medical attention.[2][3]

Spill Management and Disposal

- Spills: For small spills, sweep up the solid material, avoiding dust generation, and place it into a suitable, labeled container for disposal.[2]
- Waste Disposal: All waste containing **2-Bromo-5-nitrobenzoic acid** must be treated as hazardous waste.[5] Dispose of the contents and container at an approved waste disposal

plant in accordance with all local, regional, and national regulations.[2][6] Do not allow the product to enter drains.[6]

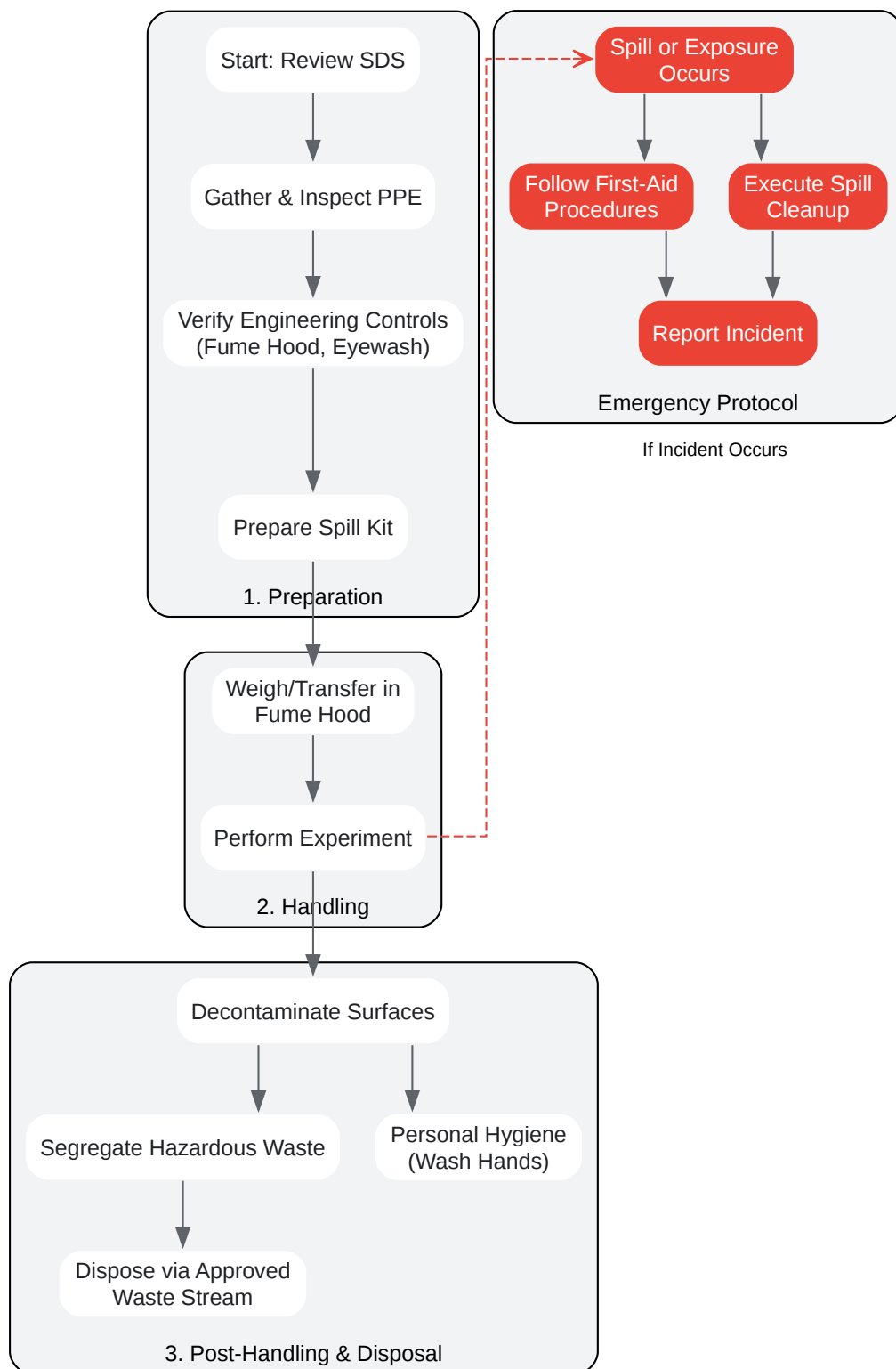


Figure 1. Logical workflow for the safe handling of 2-Bromo-5-nitrobenzoic acid.

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Caption: Logical workflow for handling **2-Bromo-5-nitrobenzoic acid**.

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